

Application Notes: NP-C86 in Human Adipocytes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NP-C86

Cat. No.: B1574664

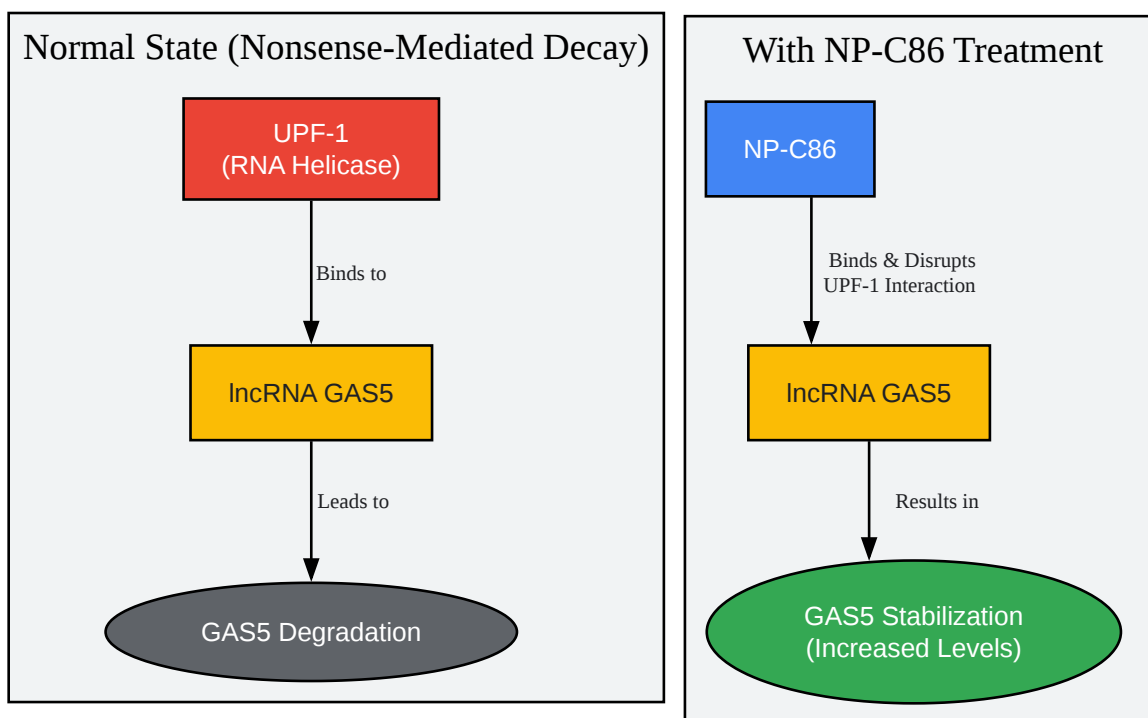
[Get Quote](#)

Introduction

NP-C86 is a novel small-molecule compound designed to investigate and modulate metabolic pathways in human adipocytes. It functions by stabilizing the long noncoding RNA, Growth Arrest-Specific Transcript 5 (lncRNA GAS5).[1][2][3] In metabolic disorders like Type 2 Diabetes (T2D), GAS5 levels are often downregulated in adipocytes, leading to impaired insulin signaling and reduced glucose uptake.[1][4] **NP-C86** offers a targeted approach to counteract this downregulation by preventing the degradation of GAS5.[2][3] These application notes provide researchers, scientists, and drug development professionals with detailed protocols and data regarding the use of **NP-C86** to study insulin sensitivity and metabolic function in human adipocytes.

Mechanism of Action

NP-C86 stabilizes GAS5 levels by disrupting its interaction with UPF-1, a key RNA helicase in the nonsense-mediated decay (NMD) pathway.[1][2] The GAS5 transcript contains a premature termination codon, making it a natural target for NMD-mediated degradation.[1] By binding to GAS5, **NP-C86** sterically hinders the binding of UPF-1, thereby preventing the degradation of the lncRNA.[3] The resulting increase in cellular GAS5 levels enhances the expression of the insulin receptor (IR), improves insulin signaling, and boosts glucose uptake in adipocytes.[1][3]



[Click to download full resolution via product page](#)

Caption: Mechanism of **NP-C86** action on lncRNA GAS5.

Data Presentation

The following tables summarize the observed effects of **NP-C86** treatment on human adipocytes based on in-vitro and supportive in-vivo studies.

Table 1: Effects of **NP-C86** on Gene and Protein Expression in Human Adipocytes

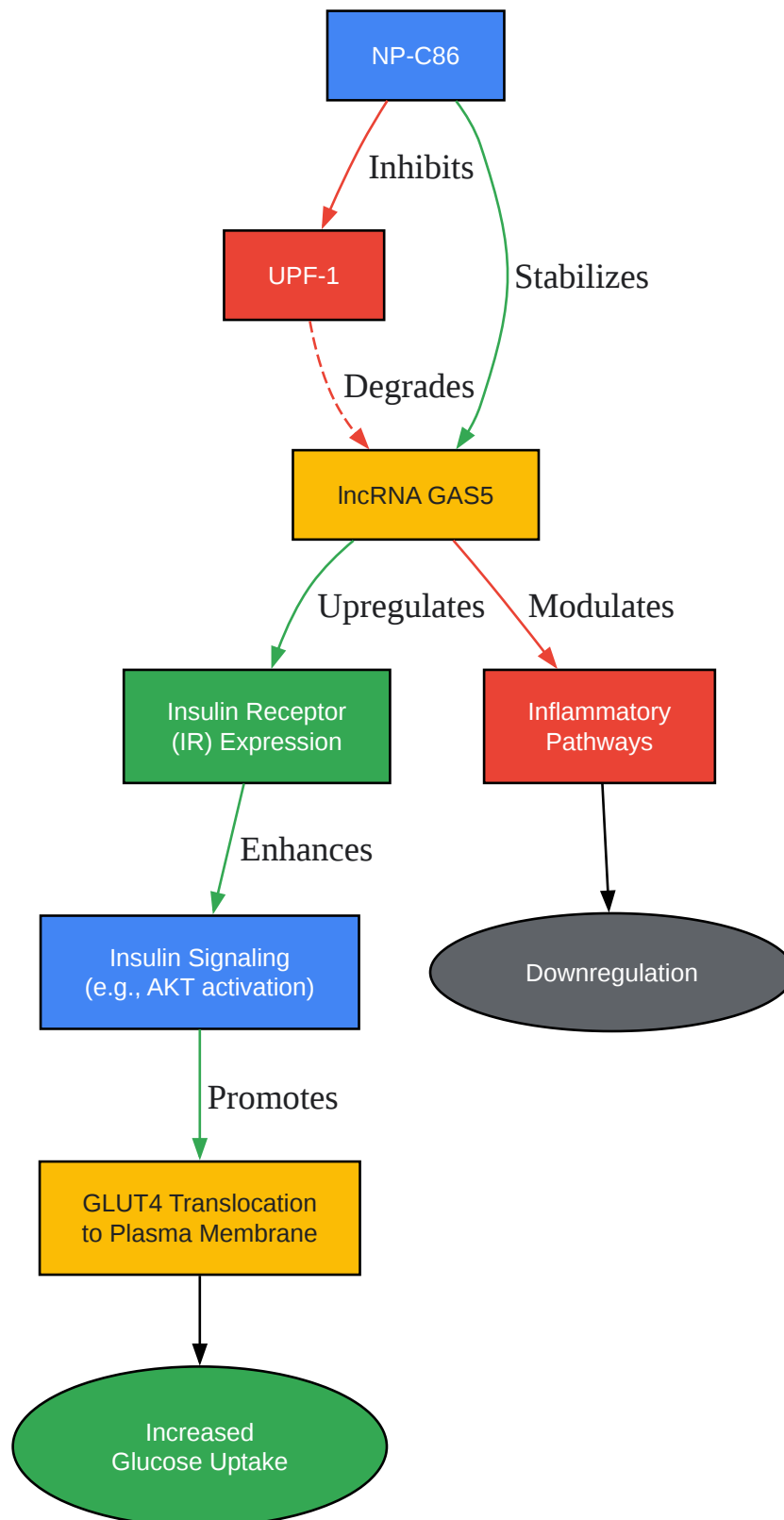
Target Molecule	Analytical Method	Observed Effect	Reference
lncRNA GAS5	qRT-PCR	Significant Increase	[1][3][4]
Insulin Receptor (IR) mRNA	qRT-PCR	Significant Increase	[2]
Insulin Receptor (IR) Protein	Western Blot	Significant Increase	[1][2]
Pro-inflammatory Genes	Transcriptomics (RNA-seq)	Significant Downregulation	[2][3]
Insulin Signaling Pathway Genes	Transcriptomics (RNA-seq)	Significant Upregulation	[1][5]
Metabolic Pathway Genes	Transcriptomics (RNA-seq)	Significant Upregulation	[1][5]

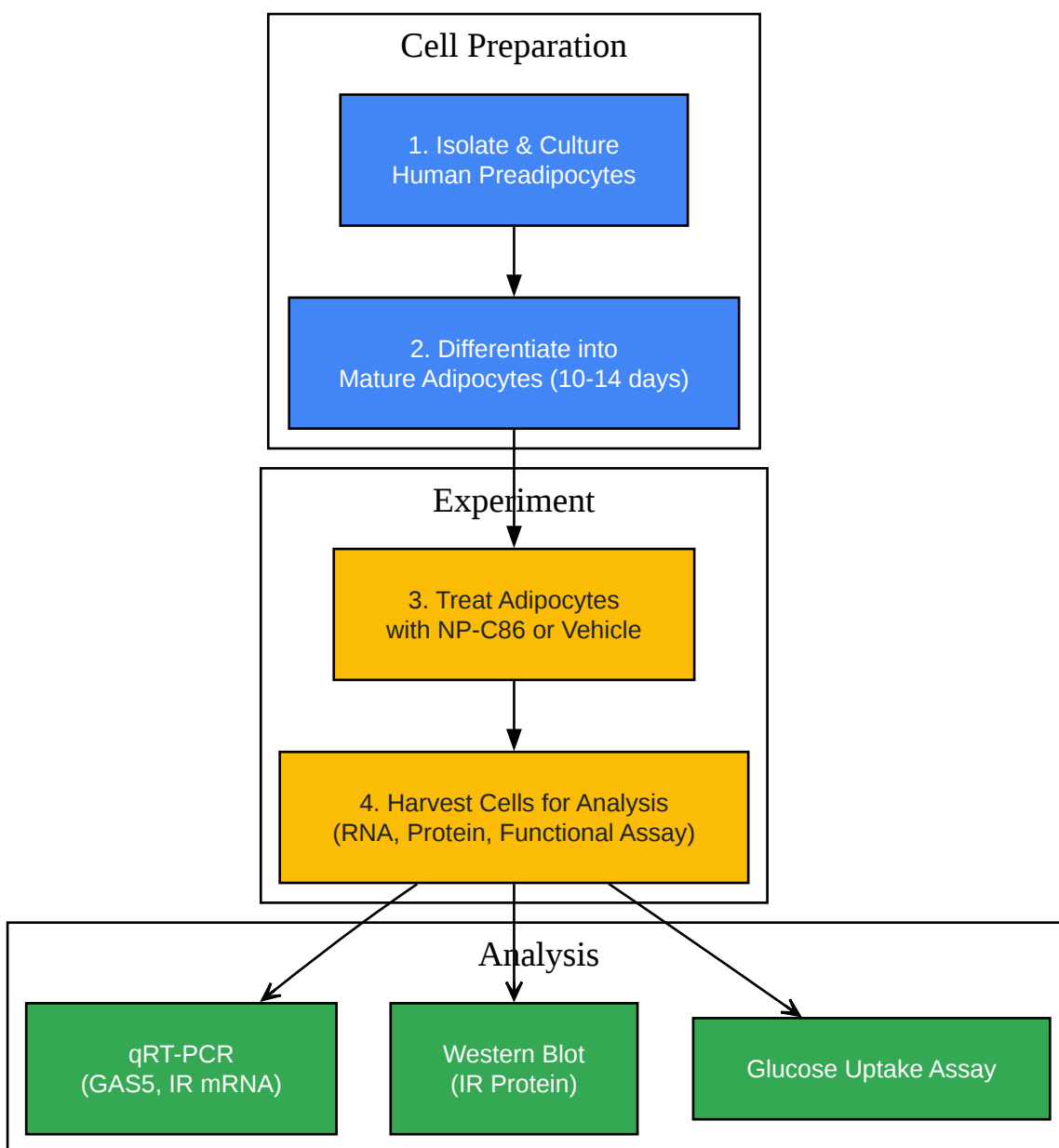
 Table 2: Functional Effects of **NP-C86** on Human Adipocytes

Functional Assay	Key Metric	Observed Effect	Reference
Glucose Uptake	2-Deoxyglucose Assay	Improved Glucose Uptake	[1][2][4]
Insulin Signaling	Phosphorylation of downstream targets (e.g., AKT)	Enhanced Insulin Signaling	[1][2][3]
Inflammatory Response	Cytokine/Chemokine Secretion	Reduced Inflammatory Signaling	[2][3]

Signaling Pathway Visualization

Treatment of human adipocytes with **NP-C86** initiates a signaling cascade that enhances insulin sensitivity and metabolic function.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. NPC86 Increases LncRNA Gas5 In Vivo to Improve Insulin Sensitivity and Metabolic Function in Diet-Induced Obese Diabetic Mouse Model [mdpi.com]
- 3. NPC86 Increases LncRNA Gas5 In Vivo to Improve Insulin Sensitivity and Metabolic Function in Diet-Induced Obese Diabetic Mouse Model - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. NPC86 Increases LncRNA Gas5 In Vivo to Improve Insulin Sensitivity and Metabolic Function in Diet-Induced Obese Diabetic Mouse Model - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: NP-C86 in Human Adipocytes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574664#np-c86-application-in-human-adipocytes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com